

spectroscopic data of 3-Chloro-triazolo[4,3-a]pyridine

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Compound of Interest

Compound Name: 3-Chloro-[1,2,4]triazolo[4,3-a]pyridine

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Authored by a Senior Application Scientist

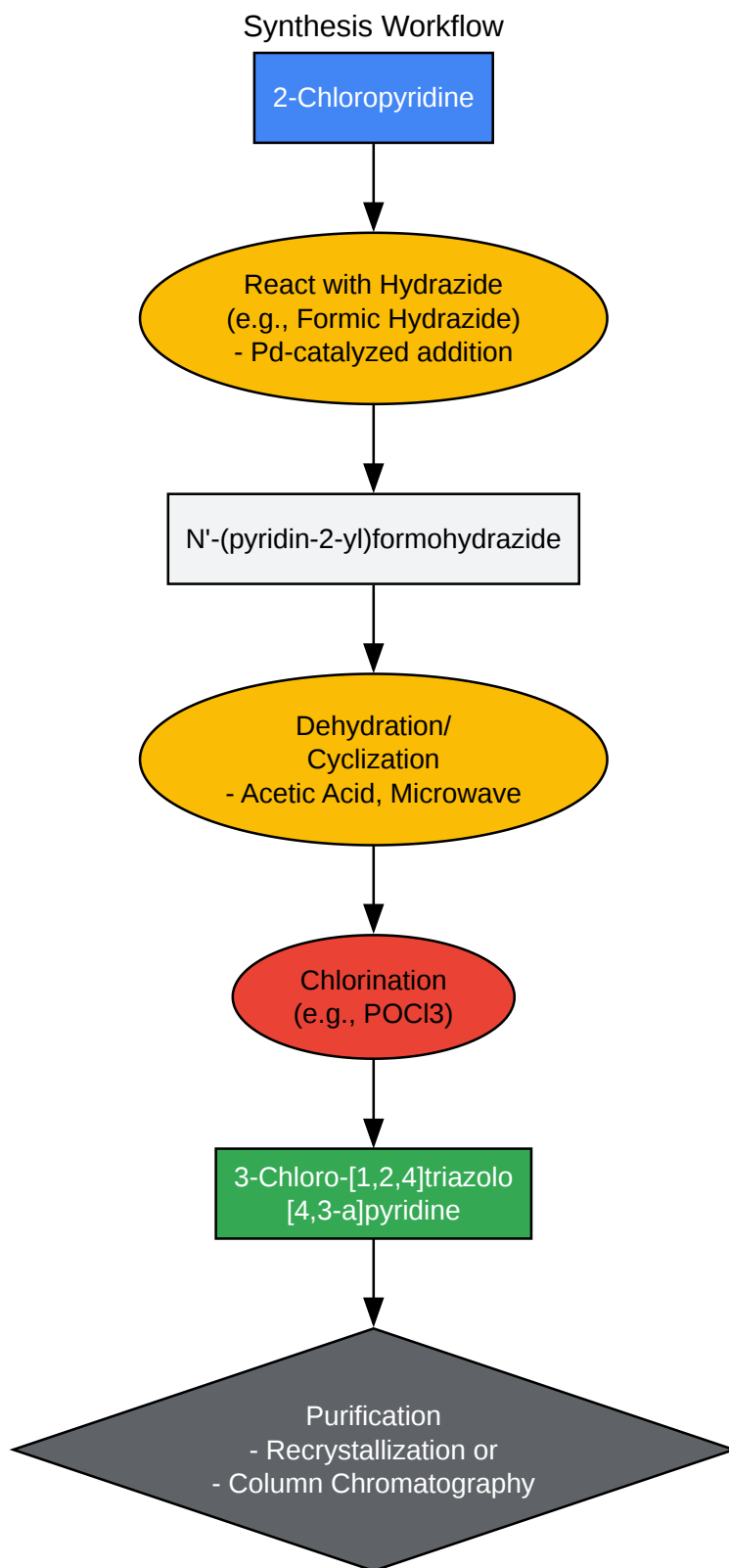
Introduction

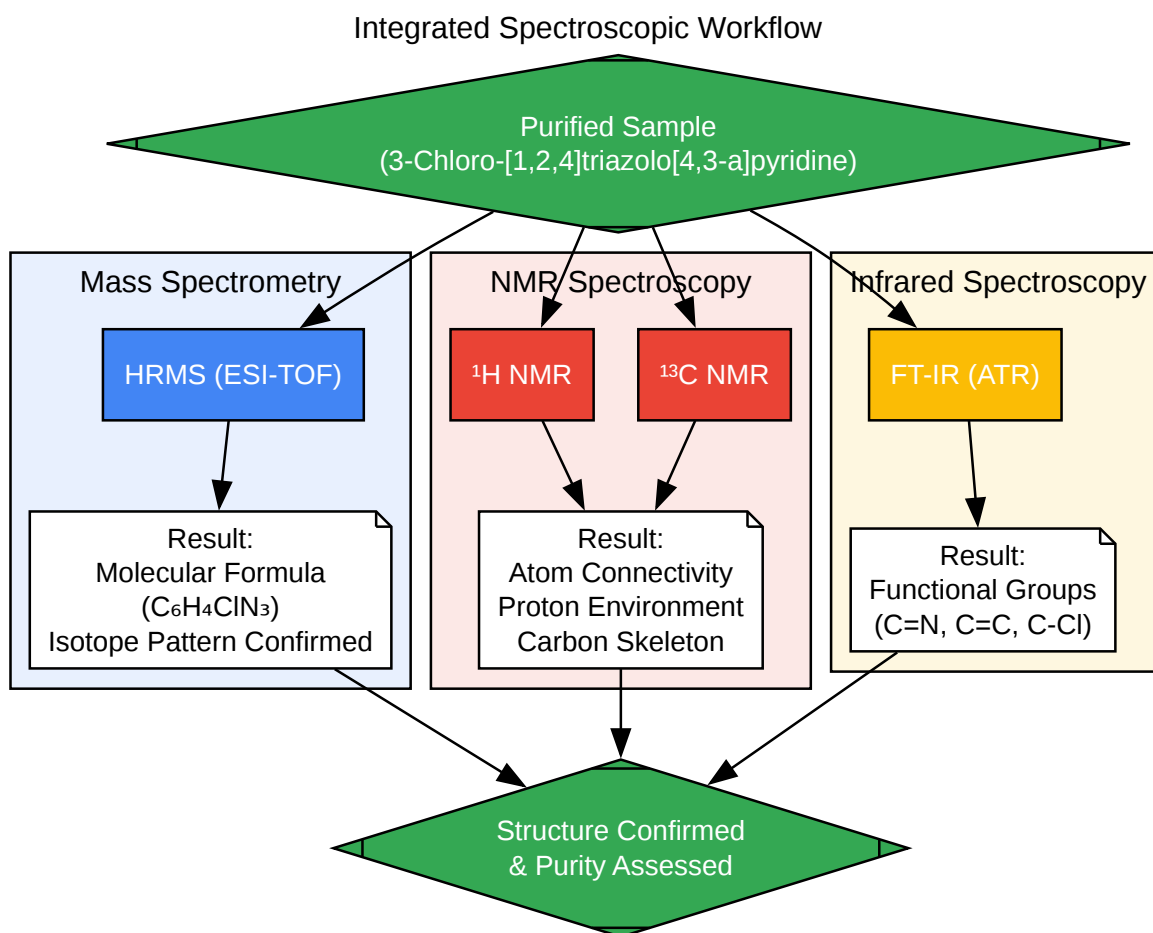
3-Chloro-[1][2][3]triazolo[4,3-a]pyridine is a heterocyclic compound of significant interest in medicinal chemistry and drug development. As a derivative of the [1][2][3]triazolo[4,3-a]pyridine scaffold, it serves as a crucial building block for the synthesis of novel therapeutic agents, including potential antimalarial compounds.[3] The precise structural elucidation and purity assessment of this molecule are paramount for its application in research and development. This guide provides a comprehensive overview of the essential spectroscopic techniques required for the unambiguous characterization of 3-Chloro-[1][2][3]triazolo[4,3-a]pyridine, offering both theoretical insights and practical, field-tested protocols.

The molecule possesses a fused bicyclic system consisting of a pyridine ring and a 1,2,4-triazole ring. The chlorine atom at the 3-position of the triazole ring is a key functional group, often targeted for nucleophilic substitution to generate diverse chemical libraries.[1]

Molecular Structure

The structural formula of 3-Chloro-[1][2][3]triazolo[4,3-a]pyridine is $C_6H_4ClN_3$, with a monoisotopic mass of 153.00937 Da.[4] The numbering of the heterocyclic system, essential for spectroscopic assignments, is illustrated below.





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